

Application Notes and Protocols for In Vivo Microdialysis of CH-38083

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Compound of Interest

Compound Name: CH-38083

Cat. No.: B1668558

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Introduction

CH-38083 is a potent and selective antagonist of alpha-2 adrenoceptors.[1] This compound is a valuable tool for investigating the role of the noradrenergic system in various physiological and pathological processes. In vivo microdialysis is a widely used technique to monitor the levels of neurotransmitters and their metabolites in the extracellular fluid of specific brain regions in freely moving animals.[2][3][4] This document provides a detailed protocol for conducting in vivo microdialysis studies to assess the effects of **CH-38083** on neurotransmitter levels in the brain.

Mechanism of Action

CH-38083 acts as a competitive antagonist at presynaptic alpha-2 adrenoceptors. These receptors are part of a negative feedback loop that inhibits the release of norepinephrine (NE) from noradrenergic neurons. By blocking these receptors, **CH-38083** disinhibits the neuron, leading to an increase in the firing rate and subsequent release of NE. Due to the interaction between noradrenergic and other neurotransmitter systems, such as the dopaminergic system, administration of **CH-38083** is also expected to influence dopamine (DA) levels.

Experimental Protocols

Surgical Implantation of Microdialysis Guide Cannula

This protocol describes the stereotaxic surgical procedure for implanting a guide cannula, which will later house the microdialysis probe.

Materials:

- Stereotaxic apparatus
- Anesthesia machine (e.g., for isoflurane)
- Surgical drill
- Guide cannula (sized for the target brain region)
- Dummy probe
- Dental cement
- Surgical sutures or staples
- Analgesics and antibiotics

Procedure:

- Anesthetize the animal (e.g., rat or mouse) using an appropriate anesthetic agent (e.g., isoflurane).
- Secure the animal in the stereotaxic apparatus.
- Shave the scalp and sterilize the area with an antiseptic solution.
- Make a midline incision to expose the skull.
- Using a stereotaxic atlas, determine the coordinates for the target brain region (e.g., prefrontal cortex, hippocampus, or striatum).
- Drill a small hole in the skull at the determined coordinates.
- Slowly lower the guide cannula to the desired depth.

- Secure the guide cannula to the skull using dental cement.
- Insert a dummy probe into the guide cannula to keep it patent.
- Suture or staple the scalp incision.
- Administer post-operative analgesics and antibiotics as required and allow the animal to recover for at least 5-7 days.

In Vivo Microdialysis Procedure

This protocol outlines the steps for conducting the microdialysis experiment after the animal has fully recovered from surgery.

Materials:

- Microdialysis probe (with a suitable membrane cutoff)
- Syringe pump
- Fraction collector
- Artificial cerebrospinal fluid (aCSF)
- **CH-38083** solution
- Tubing (FEP or PEEK)

Artificial Cerebrospinal Fluid (aCSF) Recipe:

Component	Concentration (mM)
NaCl	147
KCl	2.7
CaCl ₂	1.2
MgCl ₂	0.85

The pH of the aCSF should be adjusted to 7.4.

Procedure:

- Gently restrain the awake and freely moving animal.
- Remove the dummy probe from the guide cannula and insert the microdialysis probe.
- Connect the inlet of the probe to a syringe pump and the outlet to a fraction collector.
- Perfuse the probe with aCSF at a low flow rate (e.g., 1-2 $\mu\text{L}/\text{min}$).
- Allow for a stabilization period of at least 1-2 hours to obtain a stable baseline of neurotransmitter levels.
- Collect baseline dialysate samples (e.g., every 20 minutes).
- Administer **CH-38083** systemically (e.g., intraperitoneal or subcutaneous injection) or locally through the microdialysis probe by dissolving it in the aCSF.
- Continue to collect dialysate samples for the desired duration of the experiment.
- At the end of the experiment, euthanize the animal and perfuse the brain to histologically verify the probe placement.
- Analyze the collected dialysate samples for neurotransmitter content using a sensitive analytical technique such as high-performance liquid chromatography with electrochemical detection (HPLC-ED).

Data Presentation

The following tables are examples of how to structure the quantitative data obtained from a microdialysis study with **CH-38083**.

Table 1: Effect of Systemic Administration of **CH-38083** on Extracellular Norepinephrine Levels in the Prefrontal Cortex

Time (minutes)	Baseline NE (% of Basal)	CH-38083 (1 mg/kg, i.p.) NE (% of Basal)
-40 to -20	100 ± 10	100 ± 12
-20 to 0	98 ± 9	102 ± 11
0 (Injection)		
0 to 20	105 ± 11	150 ± 20
20 to 40	102 ± 13	250 ± 35
40 to 60	99 ± 10	230 ± 30
60 to 80	101 ± 12	180 ± 25
80 to 100	97 ± 11	140 ± 18
100 to 120	103 ± 14	110 ± 15

*p < 0.05 compared to baseline. Data are presented as mean ± SEM.

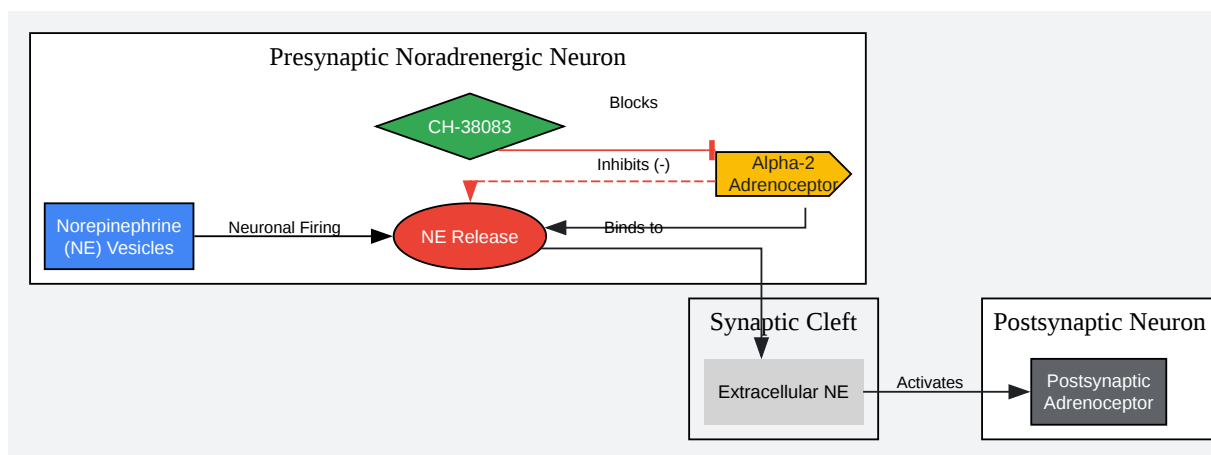
Table 2: Effect of Systemic Administration of **CH-38083** on Extracellular Dopamine Levels in the Prefrontal Cortex

Time (minutes)	Baseline DA (% of Basal)	CH-38083 (1 mg/kg, i.p.) DA (% of Basal)
-40 to -20	100 ± 8	100 ± 9
-20 to 0	101 ± 7	99 ± 10
0 (Injection)		
0 to 20	98 ± 9	120 ± 15
20 to 40	103 ± 10	160 ± 22
40 to 60	100 ± 8	155 ± 20
60 to 80	99 ± 11	130 ± 18
80 to 100	102 ± 9	115 ± 14
100 to 120	97 ± 10	105 ± 12

*p < 0.05 compared to baseline. Data are presented as mean ± SEM.

Visualizations

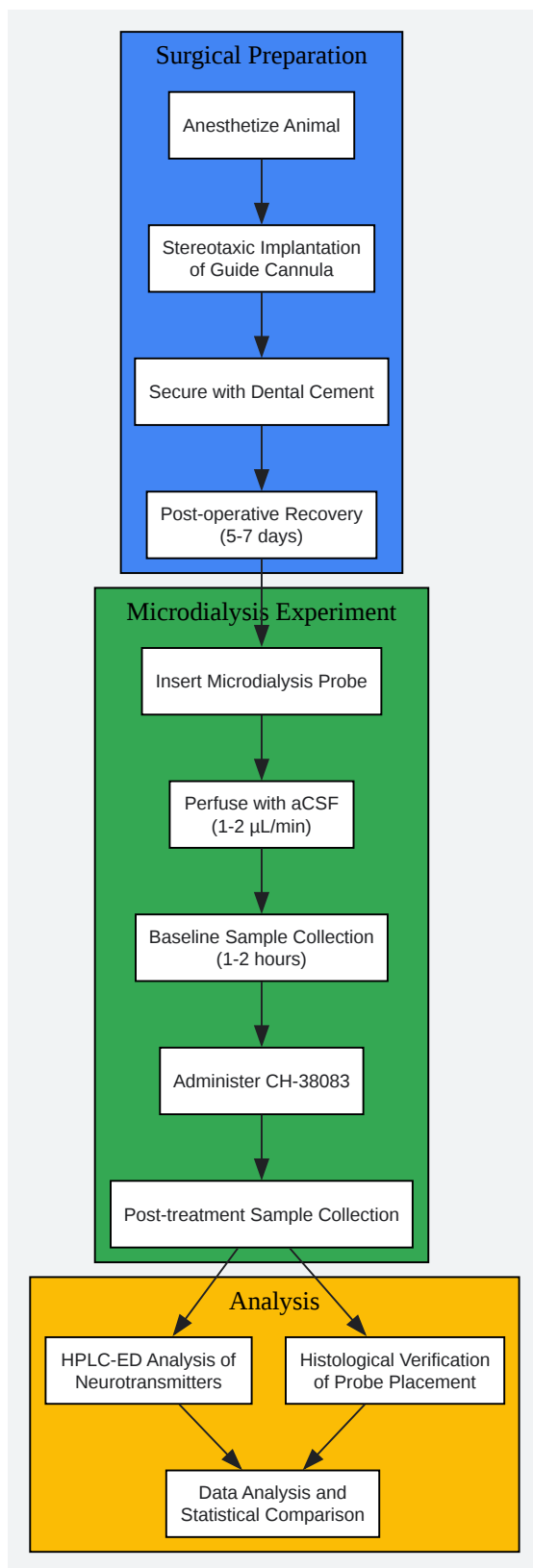
Signaling Pathway of CH-38083 Action



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Caption: Mechanism of **CH-38083** action at the noradrenergic synapse.

Experimental Workflow for In Vivo Microdialysis



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Caption: Workflow for a typical in vivo microdialysis experiment.

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References

- 1. CH-38083, a selective, potent antagonist of alpha-2 adrenoceptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Microfabrication and In Vivo Performance of a Microdialysis Probe with Embedded Membrane - PMC [pmc.ncbi.nlm.nih.gov]
- 3. In Vivo Microdialysis Method to Collect Large Extracellular Proteins from Brain Interstitial Fluid with High-molecular Weight Cut-off Probes - PMC [pmc.ncbi.nlm.nih.gov]
- 4. In vivo brain microdialysis: advances in neuropsychopharmacology and drug discovery - PMC [pmc.ncbi.nlm.nih.gov]
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